

Carmichaenine D: A Technical Overview for Researchers

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Compound of Interest

Compound Name: *Carmichaenine D*

Cat. No.: *B15589854*

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For the attention of researchers, scientists, and professionals in drug development, this document provides a comprehensive technical guide on **Carmichaenine D**, a diterpenoid alkaloid.

Core Data Presentation

This section summarizes the fundamental physicochemical properties of **Carmichaenine D**.

Property	Value	Source
CAS Number	2065228-62-6	Alfa Chemistry
Molecular Weight	513.63 g/mol	Alfa Chemistry
Molecular Formula	C ₂₉ H ₃₉ NO ₇	Alfa Chemistry

Introduction to Carmichaenine D and Related Diterpenoid Alkaloids

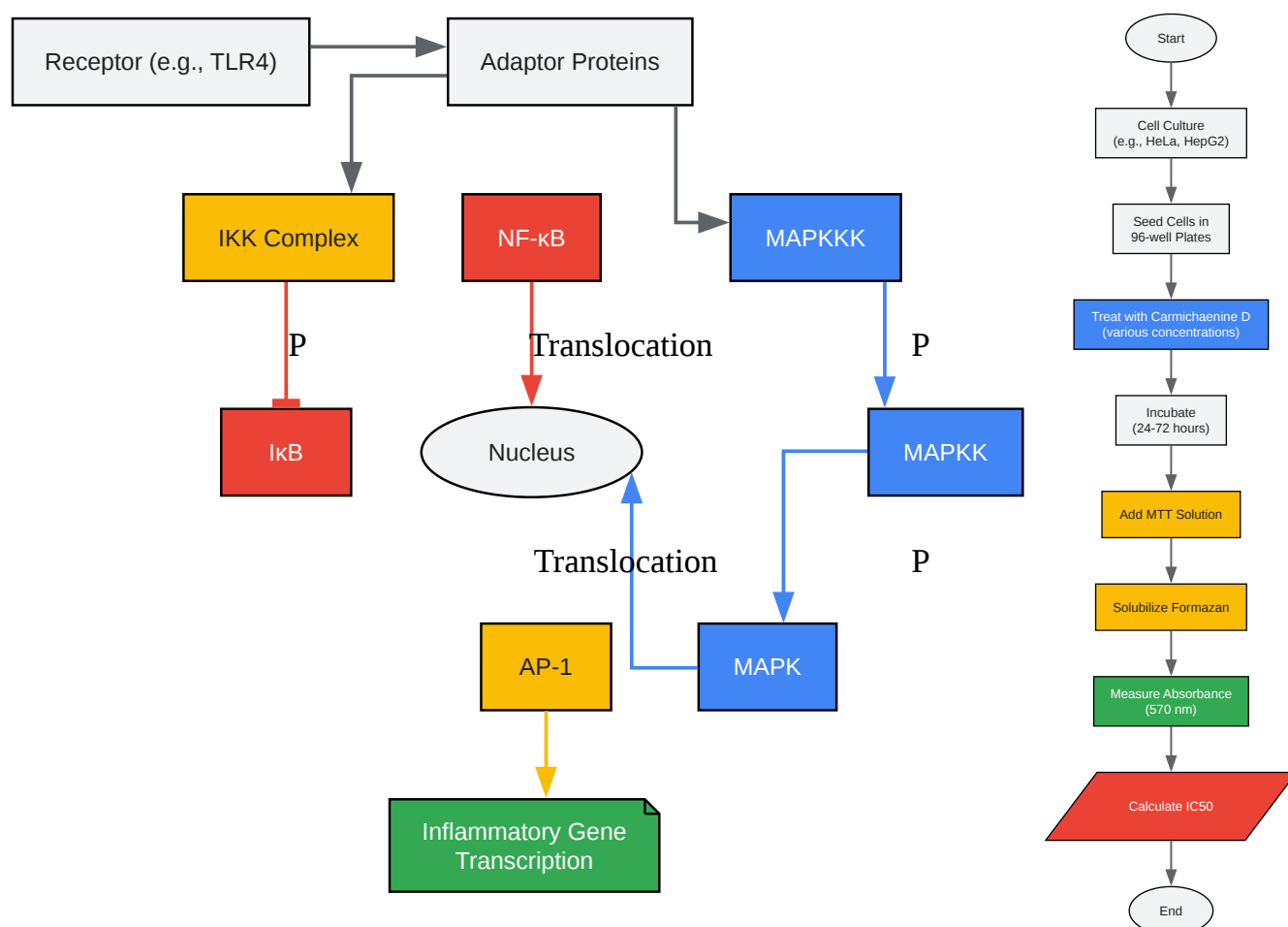
Carmichaenine D is a C₁₉-diterpenoid alkaloid, a class of natural products predominantly found in plants of the *Aconitum* and *Delphinium* genera. While specific research on **Carmichaenine D** is limited, the broader family of diterpenoid alkaloids from *Aconitum* species is known for a wide range of pharmacological activities. These compounds have been

traditionally used in various forms of medicine and are the subject of ongoing scientific investigation for their therapeutic potential.

The biological activities associated with diterpenoid alkaloids are diverse and include anti-inflammatory, analgesic, and antitumor effects. The mechanisms underlying these activities often involve the modulation of key cellular signaling pathways. Given its structural similarity to other pharmacologically active diterpenoid alkaloids, it is plausible that **Carmichaenine D** may exhibit similar biological properties.

Potential Signaling Pathway Involvement

Based on studies of related diterpenoid alkaloids from *Aconitum carmichaelii*, the Mitogen-Activated Protein Kinase (MAPK) and Nuclear Factor-kappa B (NF- κ B) signaling pathways are likely targets. These pathways are central to the regulation of inflammation and cell survival.



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